

Aminopyridine Derivatives as Potent JAK2 Inhibitors: A Comparative Analysis

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Compound of Interest

Compound Name: 2-(2-Aminopyridin-3-yl)acetic acid

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The Janus kinase (JAK) family of enzymes, particularly JAK2, plays a pivotal role in signal transduction pathways that govern cell growth, differentiation, and immune response. Dysregulation of the JAK/STAT signaling cascade is a known driver in various myeloproliferative neoplasms (MPNs) and inflammatory diseases, making JAK2 a critical therapeutic target. Aminopyridine-based compounds have emerged as a promising class of small molecule inhibitors targeting the ATP-binding site of JAK2. This guide provides a comparative analysis of several key aminopyridine derivatives, supported by experimental data, to aid in ongoing research and drug development efforts.

Data Presentation: Comparative Inhibitory Activity

The following tables summarize the in vitro potency and cellular activity of selected aminopyridine derivatives against JAK family kinases. These compounds have been developed and characterized in various studies, demonstrating a range of potencies and selectivities.

Table 1: In Vitro Kinase Inhibitory Activity of Aminopyridine Derivatives

Compound ID	JAK1 IC ₅₀ (nM)	JAK2 IC ₅₀ (nM)	JAK3 IC ₅₀ (nM)	Selectivity (JAK1/JAK2)	Selectivity (JAK3/JAK2)	Reference
12k	-	6	-	-	-	[1][2]
12l	-	3	-	-	-	[1][2]
16m-(R)	>255	3	>228	>85	>76	[1]
21b	2484	9	1656	276	184	[1][2][3]
A8	193	5	273	38.6	54.6	[4]
KRC-180	-	Direct Inhibition	-	-	-	[5]
11r	-	2.01	104.40	-	51.94	[6]

Note: '-' indicates data not available in the cited sources. IC₅₀ values represent the half-maximal inhibitory concentration.

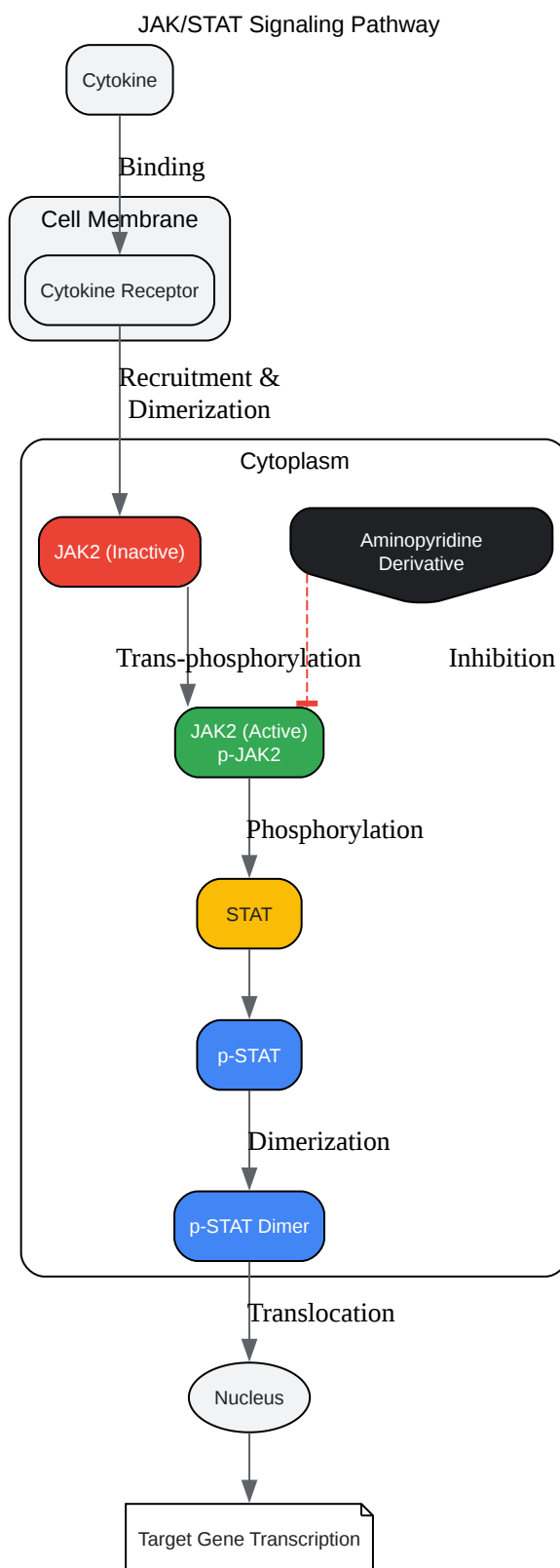
Table 2: Cellular Activity of Aminopyridine Derivatives

Compound ID	Cell Line	Assay Type	Cellular IC ₅₀ (μM)	Reference
12k	HEL	Antiproliferative	-	[1][2]
12l	HEL	Antiproliferative	-	[1][2]
21b	HEL	Antiproliferative	Significant Activity	[1][2][3]
KRC-180	HEL92.1.7	Antiproliferative	Suppressed Growth	[5]
11r	HEL	Antiproliferative	1.10	[6]
11r	MV4-11	Antiproliferative	0.00943	[6]

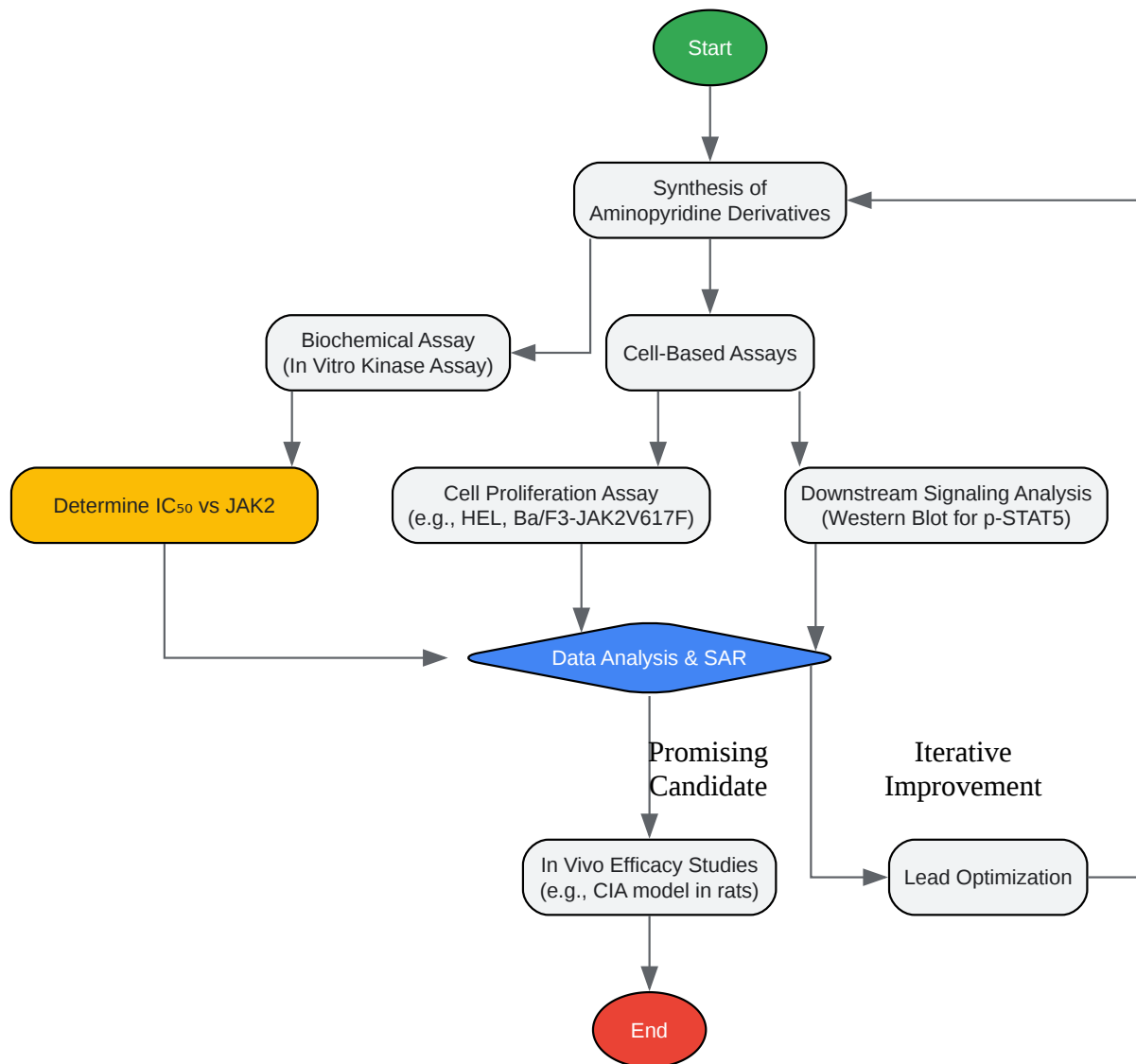
Note: '-' indicates specific IC₅₀ value not provided in the abstract. "Significant Activity" and "Suppressed Growth" are qualitative descriptions from the source.

Mandatory Visualization

Signaling Pathway



Workflow for Evaluation of JAK2 Inhibitors



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